Structural Analysis of (S)-3-(Boc-amino)-2-methylpropanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*(S)-3-((tert-Butoxycarbonyl)amino)-2-methylpropanoic acid*
CAS No.:	*190897-47-3*
Cat. No.:	*B558087*

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Introduction

(S)-3-(Boc-amino)-2-methylpropanoic acid, a protected form of (S)-β-aminoisobutyric acid (BAIBA), is a chiral building block of significant interest in the fields of medicinal chemistry and drug development. As a derivative of BAIBA, a myokine produced during exercise, it holds potential for the synthesis of peptidomimetics and other bioactive molecules targeting metabolic pathways.[1][2] Understanding the precise three-dimensional structure and physicochemical properties of this compound is paramount for its effective application in the design of novel therapeutics. This technical guide provides a comprehensive overview of the structural analysis of (S)-3-(Boc-amino)-2-methylpropanoic acid, detailing experimental protocols and summarizing key analytical data.

Physicochemical Properties

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Property	Value	Source
Molecular Formula	$C_9H_{17}NO_4$	PubChem[3]
Molecular Weight	203.24 g/mol	PubChem[3]
IUPAC Name	(2S)-3-{[(tert-butoxy)carbonyl]amino}-2-methylpropanoic acid	PubChem[3]
CAS Number	190897-47-3	PubChem[3]
Appearance	White to off-white solid	---
Solubility	Slightly soluble in water	[4]

Synthesis and Purification

A general and detailed experimental protocol for the synthesis and purification of (S)-3-(Boc-amino)-2-methylpropanoic acid is outlined below.

Synthesis Protocol

The synthesis of (S)-3-(Boc-amino)-2-methylpropanoic acid is typically achieved through the protection of the amino group of (S)-3-amino-2-methylpropanoic acid using di-tert-butyl dicarbonate (Boc_2O) under basic conditions.

Materials:

- (S)-3-amino-2-methylpropanoic acid
- Di-tert-butyl dicarbonate (Boc_2O)
- Dioxane
- Water
- Sodium hydroxide (NaOH)
- Ethyl acetate

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- Hexane
- Hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve (S)-3-amino-2-methylpropanoic acid in a 1:1 mixture of dioxane and water.
- Adjust the pH of the solution to 9-10 with a 1 M NaOH solution.
- Add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise to the stirred solution at room temperature.
- Maintain the pH at 9-10 by the dropwise addition of 1 M NaOH as the reaction proceeds.
- Stir the reaction mixture at room temperature overnight.
- After completion of the reaction (monitored by TLC), concentrate the mixture under reduced pressure to remove the dioxane.
- Wash the aqueous residue with ethyl acetate to remove any unreacted Boc_2O.
- Cool the aqueous layer in an ice bath and acidify to pH 2-3 with 1 M HCl.
- Extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic extracts, wash with brine, and dry over anhydrous Na_2SO_4.
- Filter and concentrate the solution under reduced pressure to yield the crude product.[5][6]

Purification Protocol

Purification of the crude (S)-3-(Boc-amino)-2-methylpropanoic acid is typically performed by crystallization.

Procedure:

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- Dissolve the crude product in a minimal amount of hot ethyl acetate.
- Slowly add hexane as an anti-solvent until the solution becomes turbid.
- Allow the solution to cool to room temperature and then place it in a refrigerator (4 °C) to facilitate crystallization.
- Collect the resulting white crystals by vacuum filtration.
- Wash the crystals with cold hexane and dry them under vacuum.[7]

Structural Elucidation

Crystallographic Analysis

As of the date of this document, a specific single-crystal X-ray diffraction study for (S)-3-(Boc-amino)-2-methylpropanoic acid has not been reported in the Cambridge Crystallographic Data Centre (CCDC). However, analysis of related Boc-protected amino acids provides expected structural parameters.[8] The Boc protecting group typically adopts a trans conformation relative to the amino acid backbone. The crystal packing is expected to be dominated by hydrogen bonding interactions involving the carboxylic acid and the N-H group of the carbamate.

A generalized workflow for obtaining crystallographic data is presented below.



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Workflow for X-ray Crystallographic Analysis.

Spectroscopic Analysis

While specific NMR spectra for the title compound are not readily available in the literature, data from a closely related, more complex molecule containing the (S)-3-(Boc-amino)-2-methylpropanoyl moiety provides valuable reference points.[9] The expected chemical shifts for (S)-3-(Boc-amino)-2-methylpropanoic acid are summarized below.

^{1}H NMR (Expected Chemical Shifts in $CDCl_3$):

Protons	Chemical Shift (δ, ppm)	Multiplicity
-C(CH_3)$_3$	~1.45	s
-CH_3	~1.20	d
-CH-	~2.60	m
-CH_2-	~3.20-3.40	m
-NH-	~5.00	br s
-COOH	~10-12	br s

^{13}C NMR (Expected Chemical Shifts in $CDCl_3$):

Carbon	Chemical Shift (δ, ppm)
-C(CH_3)$_3$	~80.0
-C(CH_3)$_3$	~28.5
-CH_3	~16.0
-CH-	~40.0
-CH_2-	~45.0
-C=O (Boc)	~156.0
-COOH	~180.0

A general workflow for NMR analysis is provided below.

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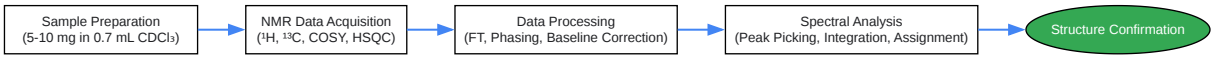

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Workflow for NMR Spectroscopic Analysis.

The FTIR spectrum of (S)-3-(Boc-amino)-2-methylpropanoic acid is expected to exhibit characteristic absorption bands corresponding to its functional groups.

Expected FTIR Absorption Bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
3300-2500 (broad)	O-H stretch	Carboxylic acid
~3350	N-H stretch	Carbamate
~2970	C-H stretch	Alkyl
~1710	C=O stretch	Carboxylic acid
~1690	C=O stretch	Carbamate (Amide I)
~1520	N-H bend	Carbamate (Amide II)
~1160	C-O stretch	Carbamate

Electrospray ionization mass spectrometry (ESI-MS) is a suitable technique for the mass analysis of this compound. The fragmentation pattern in tandem mass spectrometry (MS/MS) can provide further structural confirmation.

Expected Mass Spectrometry Data:

- $[M+H]^+$: m/z 204.1230
- $[M+Na]^+$: m/z 226.1049
- Common Fragments: Loss of the Boc group (100 Da) or isobutylene (56 Da) are characteristic fragmentation pathways for Boc-protected compounds.[10]

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Biological Context and Signaling Pathways

(S)-3-(Boc-amino)-2-methylpropanoic acid is the protected form of L-BAIBA. L-BAIBA is an exercise-induced myokine that plays a role in regulating metabolism.[1] Recent studies have elucidated its signaling pathways, particularly in osteocytes, where it has been shown to regulate the expression of fibroblast growth factor 23 (FGF23) through the Mas-related G-protein-coupled receptor type D (MRGPRD).[11][12] The signaling cascade involves distinct G-protein pathways.

The signaling pathway of L-BAIBA is depicted below.

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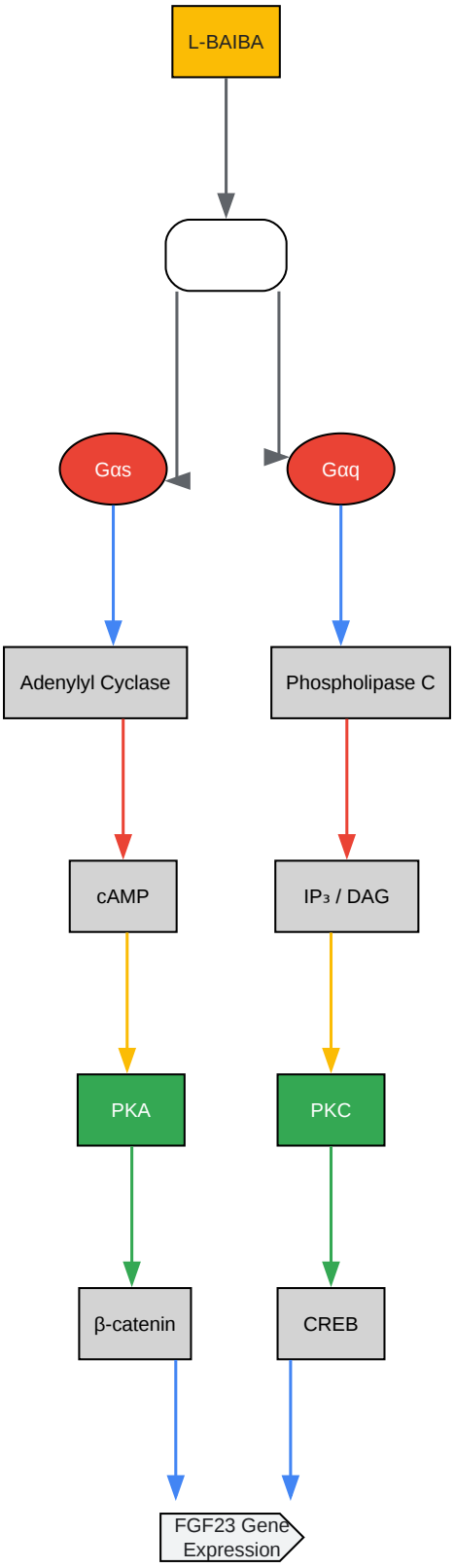

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